

A Technical Guide to the Physical Properties of 2-(2,2-Dimethoxyethyl)aniline

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Compound of Interest

Compound Name: 2-(2,2-Dimethoxyethyl)aniline

Cat. No.: B131154

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Introduction

2-(2,2-Dimethoxyethyl)aniline, a substituted aniline derivative, serves as a valuable intermediate in synthetic organic chemistry. Its unique structure, featuring both an aniline moiety and a protected aldehyde in the form of a dimethyl acetal, makes it a versatile building block for the synthesis of more complex molecules, particularly heterocyclic compounds such as indoles. This guide provides a comprehensive overview of the known physical properties of **2-(2,2-Dimethoxyethyl)aniline**, outlines standard experimental protocols for the determination of its key physicochemical characteristics, and illustrates its application in a significant synthetic pathway.

Core Physical Properties

While extensive experimental data for **2-(2,2-Dimethoxyethyl)aniline** is not widely available in the scientific literature, the following properties have been established. The lack of readily available data for properties such as boiling and melting points suggests that these have not been extensively characterized or reported.

Property	Value	Source
CAS Number	150760-45-5	[1]
Molecular Formula	C ₁₀ H ₁₅ NO ₂	[1]
Molecular Weight	181.24 g/mol	[1]
Appearance	Powder	[2]
Boiling Point	Data not available	[3]
Melting Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of **2-(2,2-Dimethoxyethyl)aniline**. These are standard procedures applicable to substituted anilines and other organic compounds.

Melting Point Determination

The melting point of a solid is a measure of its purity and can be used for identification.

Methodology:

- Sample Preparation: A small amount of the powdered **2-(2,2-Dimethoxyethyl)aniline** is packed into a capillary tube, which is sealed at one end. The sample should be finely powdered and densely packed to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used. This device consists of a heated block with a sample holder, a thermometer or temperature sensor, and a viewing lens.
- Procedure: The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) near the expected melting

point.

- **Data Recording:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is the melting point of the substance. For a pure compound, this range is typically narrow (0.5-1 °C).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Apparatus:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.[\[4\]](#)
- **Sample Preparation:** A sample of the compound is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.[\[4\]](#)
- **Procedure:** The apparatus is heated gently. The temperature is monitored, and the boiling point is recorded as the temperature at which a steady stream of distillate is collected, and the temperature on the thermometer remains constant.[\[4\]](#) The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

Density Determination

Density is the mass of a substance per unit volume.

Methodology:

- **Apparatus:** A pycnometer (a small glass flask with a precise volume) and an analytical balance are required.
- **Procedure:**
 - The empty pycnometer is weighed.

- It is then filled with the substance, and the total weight is recorded.
- The weight of the substance is determined by subtraction.
- The volume of the pycnometer is known.
- The density is calculated by dividing the mass of the substance by its volume.
- Note: Since **2-(2,2-Dimethoxyethyl)aniline** is a powder, its bulk density could be measured, or it could be dissolved in a solvent of known density to determine its density by displacement methods.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

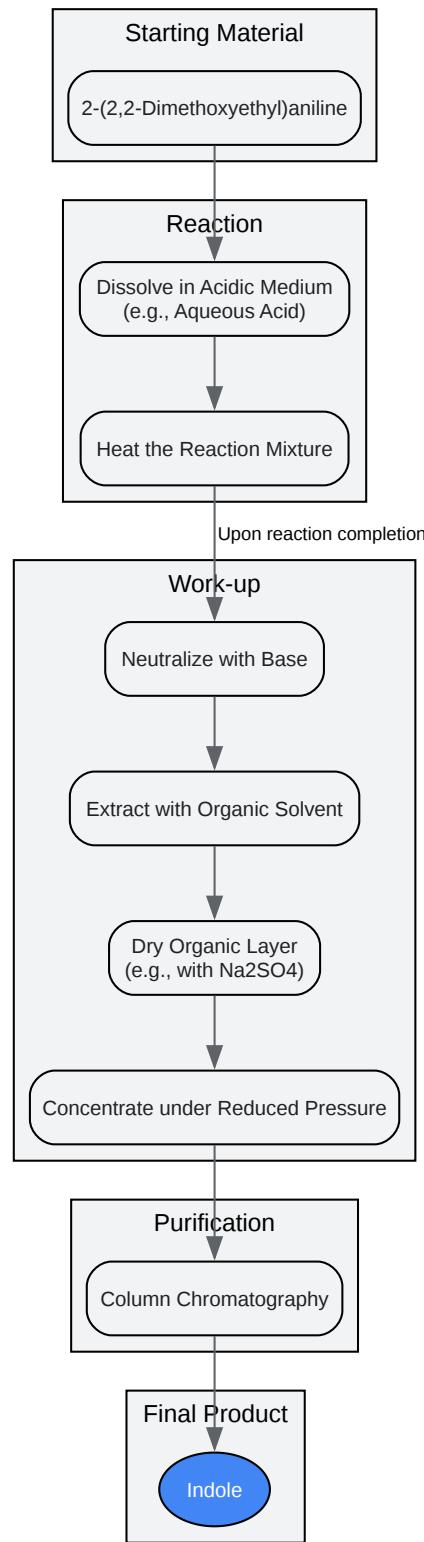
Methodology:

- Solvent Selection: A range of solvents of varying polarities should be tested, including water, ethanol, acetone, and toluene.
- Procedure:
 - A small, measured amount of **2-(2,2-Dimethoxyethyl)aniline** is added to a test tube containing a known volume of the solvent (e.g., 1 mL).
 - The mixture is agitated vigorously.
 - Observations are made to determine if the solid dissolves completely, partially, or not at all at room temperature.
 - If the substance does not dissolve, the mixture can be gently heated to observe any change in solubility.
- Qualitative Assessment: The solubility can be described as soluble, slightly soluble, or insoluble. For a quantitative measurement, the maximum mass of solute that can be dissolved in a given volume of solvent at a specific temperature would be determined.

Synthetic Applications and Workflows

2-(2,2-Dimethoxyethyl)aniline is a key precursor in the synthesis of indoles, a class of heterocyclic compounds with widespread applications in pharmaceuticals and materials science. The following diagram illustrates a typical experimental workflow for an acid-catalyzed indole synthesis from this precursor.

Experimental Workflow: Indole Synthesis

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Caption: Workflow for the synthesis of indole from **2-(2,2-dimethoxyethyl)aniline**.

This workflow highlights the key steps from the starting material to the final purified indole product, involving an acid-catalyzed cyclization followed by standard work-up and purification procedures.

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